

Personal protective equipment for handling Nervonoyl ethanolamide

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Compound of Interest

Compound Name: *Nervonoyl ethanolamide*

Cat. No.: *B032212*

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Essential Safety and Handling Guide for Nervonoyl Ethanolamide

Disclaimer: A specific Safety Data Sheet (SDS) for **Nervonoyl ethanolamide** is not readily available in public domains. The following guidance is based on general laboratory safety principles for handling solid chemical compounds with unknown toxicological properties and information available for the general class of N-acylethanolamines. Researchers must exercise caution and perform their own risk assessment before handling this substance.

Nervonoyl ethanolamide is a member of the N-acylethanolamine family, which are lipid mediators that function as endocannabinoids.^{[1][2]} As with any research chemical, understanding its properties and adhering to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling.

Property	Value
Formal Name	N-(2-hydroxyethyl)-15Z-tetracosanamide
CAS Number	887405-21-2
Molecular Formula	C ₂₆ H ₅₁ NO ₂
Formula Weight	409.7 g/mol
Purity	≥98%
Formulation	A crystalline solid
Storage	-20°C
Stability	As supplied, ≥ 4 years at -20°C
Solubility	Soluble in ethanol (5 mg/ml)

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a conservative approach to PPE is mandatory. The following personal protective equipment should be worn at all times when handling **Nervonoyl ethanolamide**:

- Eye Protection: Chemical safety goggles or a face shield are essential to protect against accidental splashes or dust dispersion.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any tears or punctures before use and change them frequently, especially if they come into direct contact with the compound.
- Body Protection: A laboratory coat is required. For procedures with a higher risk of contamination, consider additional protective clothing such as an apron or a disposable suit.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a properly fitted respirator (e.g., N95 or higher) should be used. All work with the solid form should ideally be conducted in a chemical fume hood or a ventilated enclosure to minimize inhalation exposure.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and to prevent environmental contamination.

Handling Procedures:

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Ensure that an eyewash station and a safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before handling the compound.
- Weighing and Aliquoting:
 - Handle the solid compound carefully to avoid generating dust.
 - Use appropriate tools (e.g., spatulas) for transferring the solid.
 - For preparing solutions, add the solvent to the pre-weighed compound slowly to prevent splashing.
- Spill Management:
 - In case of a small spill, carefully clean the area with a damp cloth or absorbent material, wearing appropriate PPE. Avoid dry sweeping, which can disperse the dust.
 - For larger spills, evacuate the area and follow the laboratory's established spill response protocol.
 - All materials used for cleaning up spills should be treated as hazardous waste.

Disposal Plan:

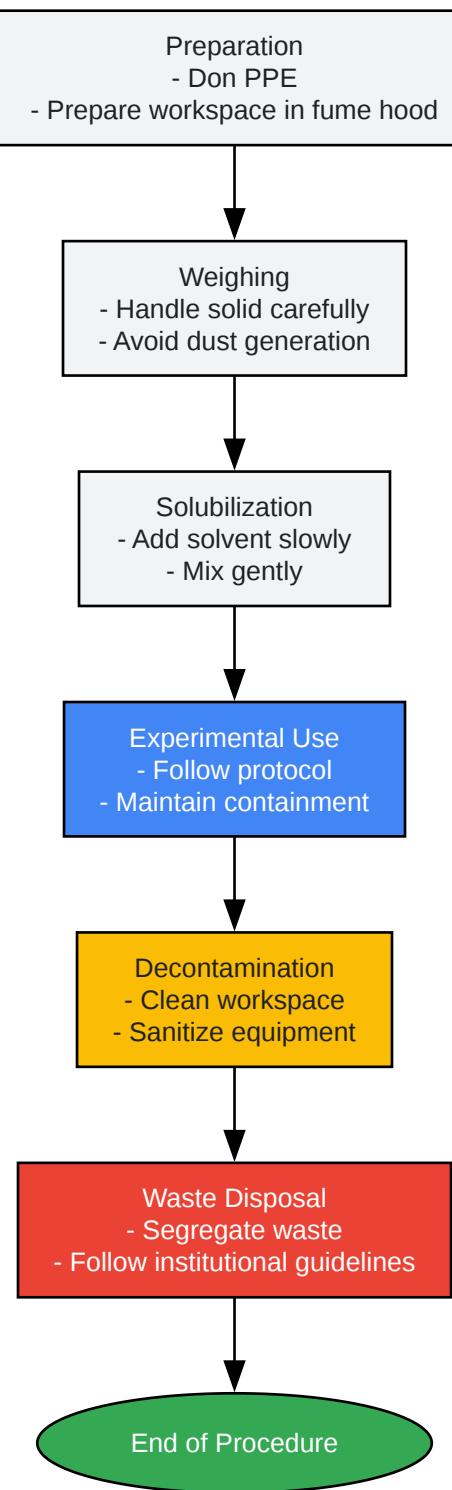
- Waste Collection: All disposable materials that have come into contact with **Nervonoyl ethanolamide**, including gloves, pipette tips, and empty containers, should be collected in a

designated, sealed hazardous waste container.

- Waste Disposal: Dispose of all chemical waste in accordance with local, state, and federal regulations. Do not dispose of **Nervonoyl ethanolamide** or its waste down the drain or in the regular trash.

Experimental Workflow for Handling Nervonoyl Ethanolamide

The following diagram illustrates a logical workflow for the safe handling of **Nervonoyl ethanolamide** in a research setting.

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Caption: A logical workflow for the safe handling of **Nervonoyl ethanolamide**.

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References

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- 2. Nervonoyl Ethanolamide - Applications - CAT N°: 9001746 [bertin-bioreagent.com]
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